

# Safeguarding Your Research: A Comprehensive Guide to Handling D-Talose

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: D-Talose

Cat. No.: B119580

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **D-Talose**, a monosaccharide used in various research applications. Adherence to these protocols will help maintain a safe laboratory environment and ensure regulatory compliance.

## Personal Protective Equipment (PPE) and Engineering Controls

When handling **D-Talose**, which is typically a white to off-white solid in crystal or powder form, it is crucial to utilize appropriate personal protective equipment and engineering controls to minimize exposure.<sup>[1]</sup>

### Engineering Controls:

- Work in a well-ventilated area.<sup>[1]</sup>
- Use a local exhaust system if dust or aerosols are likely to be generated.<sup>[1]</sup>

### Personal Protective Equipment:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles.<sup>[2]</sup>
- Hand Protection: Wear suitable protective gloves to prevent skin contact.

- Respiratory Protection: Under normal use conditions where dust formation is not expected, respiratory protection is not typically required. However, if dust is generated, a type N95 (US) or equivalent respirator should be used.[\[2\]](#)
- Skin and Body Protection: Wear a lab coat or other appropriate protective clothing to prevent skin exposure.

## Safety and Handling Procedures

Proper handling and storage are critical to maintaining the integrity of **D-Talose** and ensuring the safety of laboratory personnel.

### Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Prevent the dispersion of dust.[\[1\]](#)
- Wash hands and face thoroughly after handling.[\[1\]](#)

### Storage:

- Keep the container tightly closed.[\[1\]](#)
- Store in a cool, dark, and dry place.[\[1\]](#)

## Emergency Procedures

In the event of an emergency, follow these first-aid and fire-fighting measures.

### First-Aid Measures:

- Inhalation: Move the victim to fresh air and keep them at rest in a comfortable breathing position. Seek medical advice if you feel unwell.[\[1\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin with water or shower. If skin irritation occurs, seek medical advice.[\[1\]](#)

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and seek medical attention if irritation persists.  
[\[1\]](#)

- Ingestion: Rinse the mouth and seek medical advice if you feel unwell.[\[1\]](#)

#### Fire-Fighting Measures:

- Suitable Extinguishing Media: Use dry chemical, foam, water spray, or carbon dioxide.[\[1\]](#)
- Protective Equipment: When fighting a fire, wear personal protective equipment, including rubber gloves and air-tight goggles.[\[1\]](#)

## Spill and Disposal protocols

Proper containment and disposal of **D-Talose** are essential to prevent environmental contamination and maintain a safe workspace.

#### Accidental Release Measures:

- Use personal protective equipment.
- Keep unnecessary personnel away from the spill area.
- Prevent the product from entering drains.[\[1\]](#)
- Carefully sweep up the spilled solid material to avoid dispersing dust.
- Collect the swept material into an airtight container for disposal.[\[1\]](#)

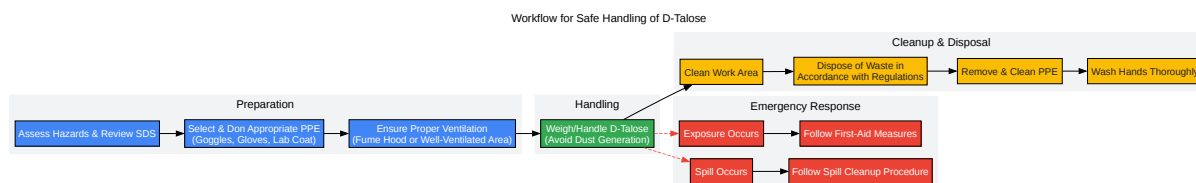
#### Disposal:

- Adhered or collected material should be promptly disposed of in accordance with appropriate local, state, and federal laws and regulations.[\[1\]](#)
- Do not empty into drains.

## Quantitative Data Summary

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>12</sub> O <sub>6</sub>
Appearance	White - Almost white solid (Crystal - Powder) <sup>[1]</sup>
CAS Number	2595-98-4 <sup>[1]</sup>

## Experimental Workflow: Safe Handling of D-Talose



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Caption: This diagram outlines the key steps for the safe handling of **D-Talose** in a laboratory setting.

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## References

- 1. tcichemicals.com [tcichemicals.com]
- 2. D -(+)-Talose = 99.0 HPLC 2595-98-4 [sigmaaldrich.com]
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